

Application Notes and Protocols for BRD4884 in Mouse Models of Neurodegeneration

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Compound of Interest

Compound Name: BRD4884

Cat. No.: B15586506

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Introduction

BRD4884 is a potent, brain-penetrant, and kinetically selective inhibitor of Histone Deacetylase 2 (HDAC2).[1] HDACs are a class of enzymes that play a crucial role in the epigenetic regulation of gene expression by removing acetyl groups from histone and non-histone proteins.[2] Dysregulation of HDAC2 activity, in particular, has been implicated in the pathology of neurodegenerative disorders, where it is associated with repression of genes essential for synaptic plasticity and memory formation.[3][4] **BRD4884** exhibits kinetic selectivity for HDAC2 over the highly homologous HDAC1, making it a valuable tool for investigating the specific role of HDAC2 in disease models and as a potential therapeutic agent for cognitive impairment.[2] These application notes provide a detailed in vivo protocol for the use of **BRD4884** in the CK-p25 mouse model of neurodegeneration.[1]

Data Presentation

In Vitro Inhibitory Activity of BRD4884

Target	IC50 (nM)
HDAC1	29
HDAC2	62
HDAC3	1090

Data sourced from MedchemExpress.[1]

In Vivo Pharmacokinetic Profile of BRD4884 in Mice

Parameter	Value
Half-life ($t_{1/2}$)	0.9 hours
Brain-to-Plasma Ratio (AUC)	1.29

Data from Wagner et al. (2014) indicates good pharmacokinetic properties and excellent brain permeability.[2]

Summary of In Vivo Efficacy Study in CK-p25 Mouse Model

Mouse Model	Treatment Group	Dosage (mg/kg)	Dosing Schedule	Key Outcomes
CK-p25	Vehicle Control	-	Daily, i.p. for 10 days	Significant memory deficits in contextual fear conditioning.
CK-p25	BRD4884	1	Daily, i.p. for 10 days	Rescue of memory deficits.
CK-p25	BRD4884	10	Daily, i.p. for 10 days	Rescue of memory deficits; Increased H3K9 and H4K12 acetylation in the hippocampus.

This table summarizes the expected outcomes based on published findings.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Formulation of BRD4884 for In Vivo Administration

Materials:

- **BRD4884** powder
- Dimethyl sulfoxide (DMSO), sterile
- Cremophor EL
- Physiological saline (0.9% NaCl), sterile

Procedure:

- Prepare a stock solution of **BRD4884** in DMSO.
- On the day of injection, prepare the final dosing solution.

- First, dissolve the required amount of **BRD4884** in DMSO to constitute 5% of the final total volume.
- In a separate tube, prepare the vehicle by mixing 30% Cremophor EL and 65% physiological saline.
- Add the **BRD4884**/DMSO solution to the Cremophor/saline vehicle to achieve the final desired concentration (e.g., for a 10 mg/kg dose in a 10 ml/kg injection volume, the final concentration is 1 mg/ml).
- Vortex the solution until it is clear and homogenous.
- The vehicle control solution consists of 5% DMSO, 30% Cremophor EL, and 65% physiological saline.^[2]

In Vivo Efficacy Study in CK-p25 Mouse Model

Animal Model:

- CK-p25 transgenic mice, which express the Cdk5 activator p25 in the forebrain upon doxycycline withdrawal, leading to progressive neurodegeneration and memory impairment.^[1]
- Male mice, 3 months of age, are typically used.
- p25 expression is induced for 6 weeks prior to the commencement of treatment.^[1]

Treatment Protocol:

- Animal Preparation: Weigh each mouse to determine the precise volume of the **BRD4884** formulation to be administered.
- Administration:
 - Administer **BRD4884** or vehicle control via intraperitoneal (i.p.) injection.
 - The recommended injection volume is 10 ml/kg.

- Use a 25-27 gauge needle.
- Restrain the mouse and inject into the lower right quadrant of the abdomen, avoiding the cecum.
- The dosing schedule is once daily for 10 consecutive days.[\[1\]](#)
- Post-Administration Monitoring: Monitor the animals for any signs of toxicity or adverse reactions. Record body weights regularly.

Behavioral Testing: Context-Dependent Fear Conditioning

This assay is used to assess associative learning and memory, which is impaired in CK-p25 mice and can be rescued by effective treatments.

Procedure:

- Training (Day 1):
 - Place the mouse in the conditioning chamber for a 3-minute habituation period.
 - Deliver a mild foot shock (e.g., 2 seconds, 0.8 mA).
 - Repeat the shock after a 30-second interval.
 - Allow the mouse to remain in the chamber for an additional 15 seconds before returning it to its home cage.[\[2\]](#)
- Testing (Day 2, 24 hours post-training):
 - Place the mouse back into the same conditioning chamber for 3 minutes without any shocks.
 - Record the total time the mouse spends "freezing" (complete immobility except for respiration).
 - Increased freezing time is indicative of a stronger fear memory.

Mandatory Visualization

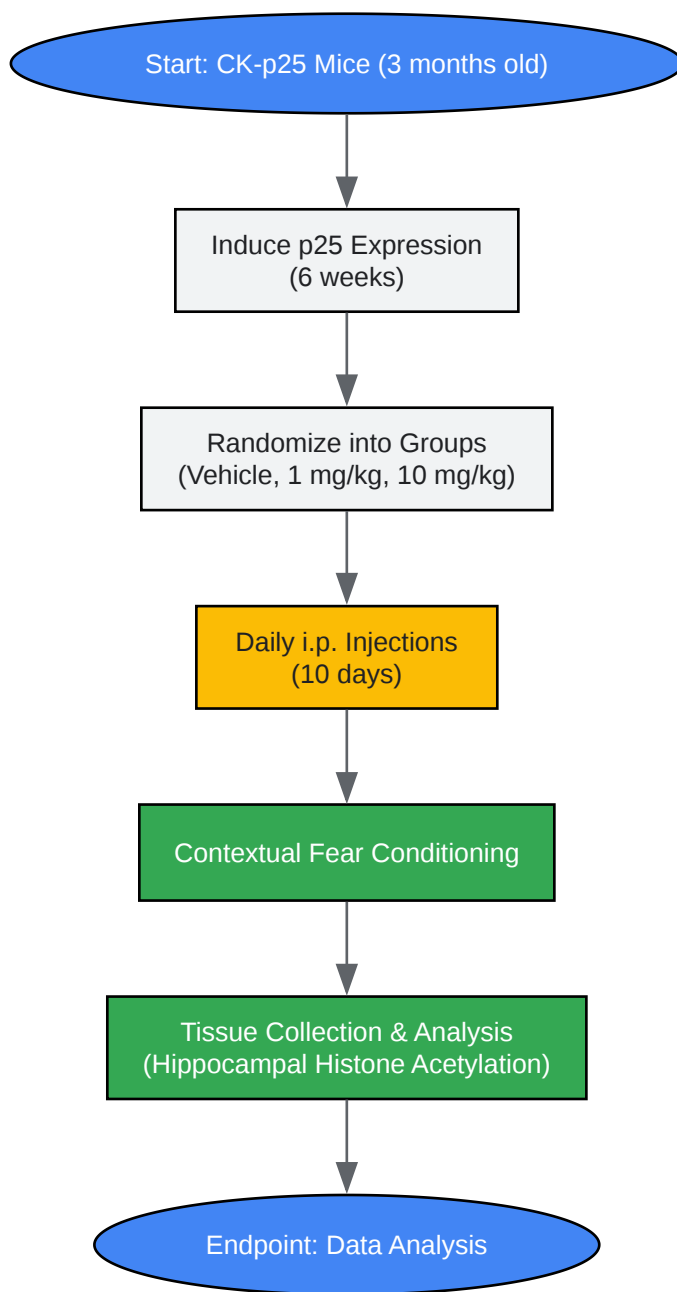
Signaling Pathway of HDAC2 in Neurodegeneration



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Caption: HDAC2 signaling cascade in the CK-p25 mouse model of neurodegeneration.

Experimental Workflow for In Vivo Study



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Caption: Workflow for **BRD4884** in vivo efficacy study in CK-p25 mice.

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